

Personal protective equipment for handling Clk1-IN-3

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Compound of Interest

Compound Name: Clk1-IN-3
Cat. No.: B10861354

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Essential Safety and Handling Guide for Clk1-IN-3

This guide provides crucial safety and logistical information for the handling and disposal of **Clk1-IN-3**, a potent and selective Clk1 inhibitor used in research. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear operational plan for the use of this compound.

Hazard Identification and Classification

Clk1-IN-3 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] It is essential to understand these hazards before handling the compound.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302
Acute Aquatic Toxicity	Category 1	H400
Chronic Aquatic Toxicity	Category 1	H410

Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H410: Very toxic to aquatic life with long lasting effects.^[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Personal Protective Equipment (PPE)

Given the hazards associated with **Clk1-IN-3**, appropriate personal protective equipment must be worn at all times. The following table outlines the recommended PPE for various procedures.

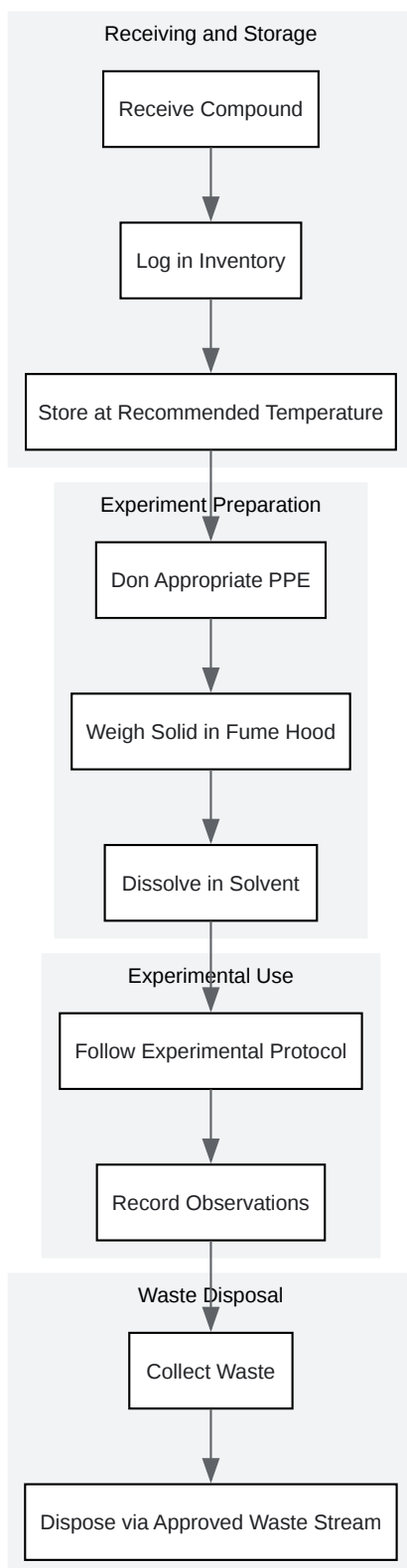
Procedure	Recommended Personal Protective Equipment
Weighing and Handling Solid Compound	Chemical safety goggles, chemical-resistant gloves (e.g., nitrile), lab coat, and a certified respirator or use of a chemical fume hood to avoid dust inhalation.
Preparing Stock Solutions	Chemical safety goggles, chemical-resistant gloves, and a lab coat. All work should be performed in a chemical fume hood.
Cell Culture and In Vitro Experiments	Standard cell culture PPE including a lab coat and gloves.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **Clk1-IN-3** and to ensure a safe laboratory environment.

Handling Workflow

The following diagram outlines the standard workflow for handling **Clk1-IN-3** from receipt to experimental use.



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Caption: Standard laboratory workflow for handling **Clk1-IN-3**.

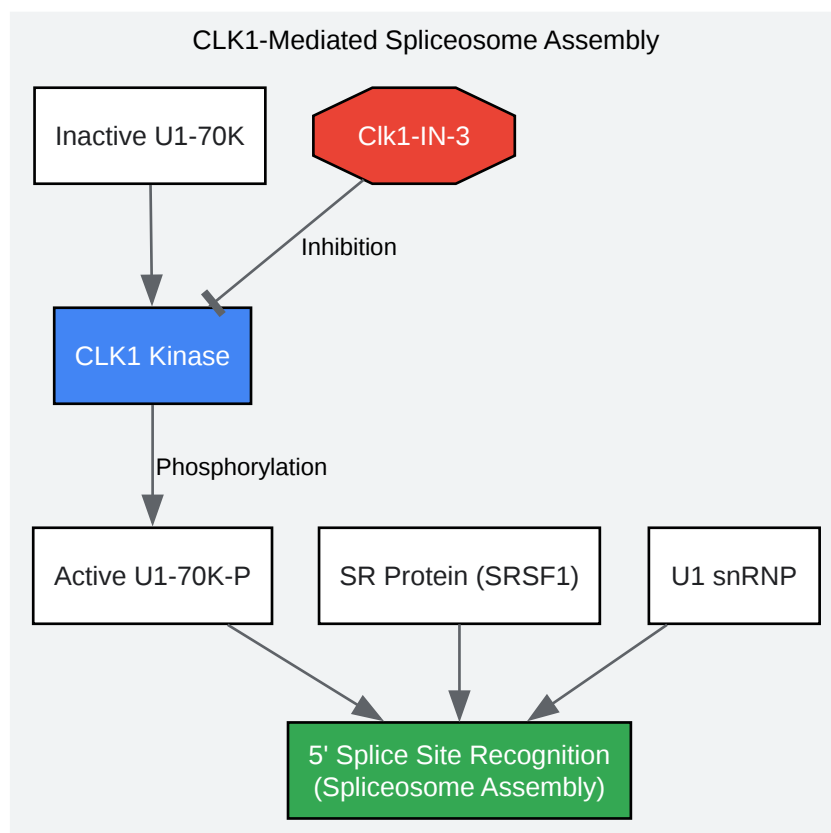
Storage Conditions

Adherence to the correct storage conditions is essential for maintaining the stability and efficacy of **Clk1-IN-3**.

Form	Storage Temperature	Additional Information
Powder	-20°C	Keep container tightly sealed in a cool, well-ventilated area. [1]
In Solvent	-80°C	Keep away from direct sunlight and sources of ignition. [1]

Biological Activity and Signaling Pathway

Clk1-IN-3 is a potent inhibitor of Cdc-like kinase 1 (CLK1), with an IC₅₀ of 5 nM.[\[2\]](#)[\[3\]](#) CLK1 plays a crucial role in the regulation of pre-mRNA splicing by phosphorylating serine and arginine-rich (SR) proteins.[\[4\]](#) The diagram below illustrates the simplified mechanism of CLK1 in the initial steps of spliceosome assembly.



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Caption: Role of CLK1 in spliceosome assembly and its inhibition by **Clk1-IN-3**.

First Aid Measures

In the event of exposure to **Clk1-IN-3**, follow these first aid procedures immediately.^[1]

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water for at least 15 minutes. Seek prompt medical attention.[1]
Skin Contact	Thoroughly rinse the affected skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[1]

Disposal Plan

All waste containing **Cik1-IN-3** must be treated as hazardous chemical waste.

- Solid Waste: Collect any solid waste, including empty containers and contaminated consumables (e.g., weigh boats, pipette tips), in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Cik1-IN-3** in a sealed, properly labeled hazardous waste container.
- Disposal: Dispose of all waste containing this compound through an approved waste disposal plant.[1] Ensure compliance with all local, state, and federal regulations for hazardous waste disposal.[5] Avoid releasing the chemical into the environment.[1]

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